

"safe handling procedures for methyl fluorosulfonate"

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Compound of Interest

Compound Name: Methyl fluorosulfonate

Cat. No.: B1210642

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Technical Support Center: Methyl Fluorosulfonate

This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with **methyl fluorosulfonate** (CAS 421-20-5). Given its extreme toxicity, all procedures must be conducted with the utmost caution.

Frequently Asked Questions (FAQs)

Q1: What is **methyl fluorosulfonate** and why is it considered so hazardous?

Methyl fluorosulfonate, often nicknamed "Magic Methyl," is a powerful and highly reactive methylating agent used in organic synthesis.^{[1][2][3]} Its extreme hazard profile stems from several properties:

- **Acute Toxicity:** It is fatal if inhaled and toxic if swallowed or in contact with skin.^{[4][5]} The lethal concentration (LC50) in rats is approximately 5-6 ppm, a toxicity level comparable to phosgene.^{[2][6]} There has been at least one reported human fatality from accidental exposure.^{[5][7]}
- **Corrosivity:** It is a strong irritant that can cause severe chemical burns to the skin, eyes, and respiratory tract.^[8]

- **Reactivity:** It reacts violently with water, steam, and acids, which can evolve corrosive vapors.[8]
- **Mutagenicity:** As a potent alkylating agent, it can damage DNA, making it a potential mutagen and carcinogen.[3][4]

Q2: Are there established occupational exposure limits (OELs) for **methyl fluorosulfonate**?

There are no specific Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH established for **methyl fluorosulfonate**.^{[9][10]} Given its high toxicity, all work must be conducted under the principle of keeping exposure as low as reasonably achievable. Engineering controls, such as a certified chemical fume hood, are mandatory.

Q3: What are the immediate signs of exposure?

Exposure can cause severe irritation to the eyes, skin, and respiratory tract.^[8] Inhalation may lead to pulmonary edema (fluid in the lungs), which can be delayed and is a life-threatening emergency.^{[4][6]} Symptoms of pulmonary edema include shortness of breath, coughing, and wheezing.

Q4: Can I substitute **methyl fluorosulfonate** with a safer alternative?

Yes, due to its extreme hazards, **methyl fluorosulfonate** has been largely replaced in many applications by other strong methylating agents like methyl trifluoromethanesulfonate (methyl triflate), which is considered less volatile and less acutely toxic, though still highly hazardous.^[2] The feasibility of substitution must be assessed for each specific chemical reaction.

Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Action
Accidental Spill (Small)	Improper handling; Container failure	Evacuate the immediate area. Ensure you are wearing full PPE (See Q5). Cover the spill with an inert absorbent material (e.g., vermiculite, sand). Do not use combustible materials. Collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal. Ventilate the area and wash the spill site once the material is removed.
Strong, Irritating Odor Detected	Leaking container; Inadequate ventilation	Do not attempt to locate the source without proper respiratory protection. Evacuate the lab immediately and notify your institution's Environmental Health & Safety (EHS) department. If you are trained and equipped with a self-contained breathing apparatus (SCBA), you may re-enter to secure the container, but this should only be done by emergency responders.
Visible Fumes When Opening Bottle	Reaction with atmospheric moisture	This indicates the presence of moisture. The reagent is highly sensitive. Ensure you are working under an inert atmosphere (e.g., nitrogen or argon) and that all glassware is scrupulously dried before

use. Store the container with a tight-fitting cap, sealed with paraffin tape.

Skin or Eye Contact

Inadequate PPE; Accidental splash

This is a medical emergency. Immediately flush the affected skin or eyes with copious amounts of water for at least 15 minutes. For skin contact, remove all contaminated clothing while flushing. For eye contact, hold the eyelids open to ensure complete irrigation. Seek immediate medical attention without delay.^[4]

Quantitative Data Summary

The following table summarizes key quantitative data for **methyl fluorosulfonate**.

Property	Value	Source(s)
CAS Number	421-20-5	[2][6][8]
Molecular Formula	CH ₃ FO ₃ S	[2][6][8]
Molecular Weight	114.10 g/mol	[4][6]
Appearance	Colorless liquid with an ethereal odor	[8]
Density	1.41 - 1.45 g/mL	[1][6]
Boiling Point	92 - 94 °C	[2][6]
Melting Point	-95 °C	[6][8]
Flash Point	10 °C	[8]
Vapor Pressure	57.3 mmHg at 25°C	[8]
Toxicity (Inhalation)	LC50 (rat, 1 hr): 5-6 ppm	[5][6]
Toxicity (Oral)	LD50 (mouse): <112 mg/kg	[6]

Experimental Protocols

General Protocol for Handling Methyl Fluorosulfonate in a Methylation Reaction

This protocol provides a general workflow. It must be adapted for specific experimental conditions and performed only by trained personnel within a designated area and with prior EHS approval.

1. Preparation and Pre-Reaction Setup:

- **Designated Area:** All work must be conducted in a certified, high-performance chemical fume hood.
- **Inert Atmosphere:** Assemble all glassware, ensuring it is oven-dried and cooled under an inert atmosphere (nitrogen or argon). Use septa and cannulation techniques for liquid transfers.

- Personal Protective Equipment (PPE): Wear a lab coat, chemical splash goggles, a face shield, and heavy-duty chemical-resistant gloves (e.g., butyl rubber or a suitable laminate). Ensure a safety shower and eyewash station are immediately accessible.
- Spill Kit: Have a spill kit containing inert absorbent material, non-sparking tools, and a waste container ready.

2. Reagent Handling and Reaction:

- Allow the **methyl fluorosulfonate** container to equilibrate to room temperature before opening to prevent moisture condensation.
- Using a syringe or cannula under positive inert gas pressure, carefully transfer the required amount of **methyl fluorosulfonate** to the reaction vessel, which is pre-charged with solvent and the substrate to be methylated.
- Perform the addition slowly and, if necessary, cool the reaction vessel in an ice bath to control any exothermic reaction.
- Maintain the inert atmosphere throughout the reaction.

3. Reaction Quench and Workup:

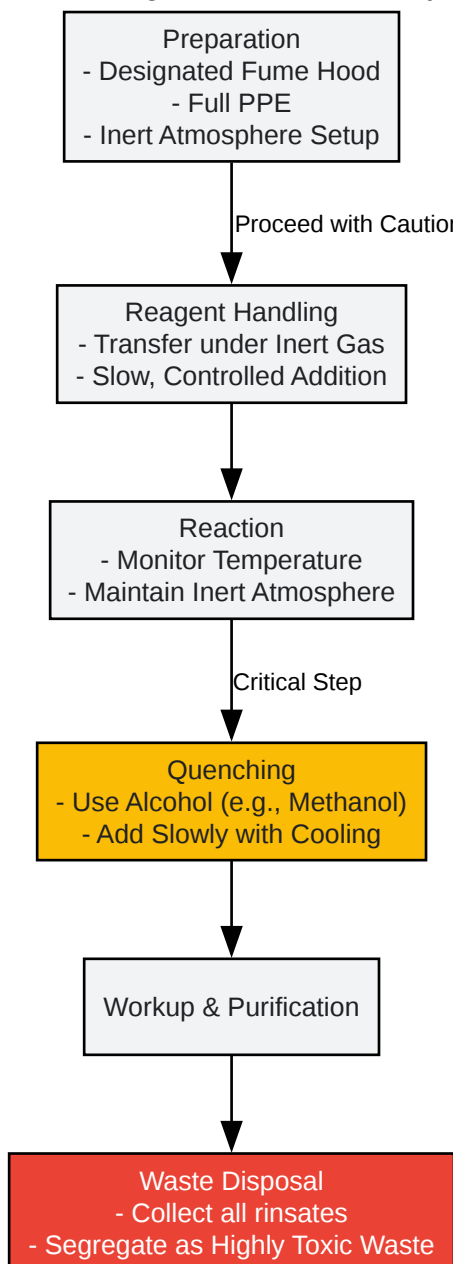
- Upon completion, the reaction must be quenched carefully. A common method is the slow addition of a nucleophilic solvent like methanol or isopropanol while cooling the reaction vessel. Never quench with water directly due to the violent reaction.
- After quenching, the mixture can be worked up using standard laboratory procedures.

4. Decontamination and Disposal:

- Decontaminate all glassware and equipment that came into contact with **methyl fluorosulfonate**. Rinse with a suitable solvent (e.g., methanol) to react with any residue. The rinsate must be collected as hazardous waste.
- Dispose of all waste, including unused reagent, reaction mixtures, and contaminated materials, in accordance with institutional and regulatory guidelines for highly toxic and reactive waste.

Visualizations

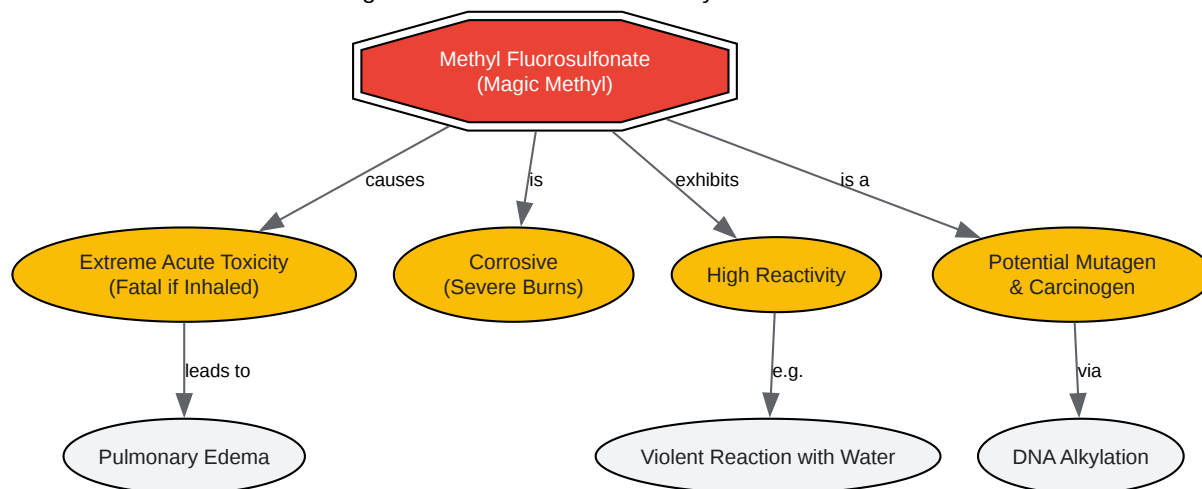
Diagram 1: Safe Handling Workflow for Methyl Fluorosulfonate



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Caption: Logical workflow for safe experiment execution.

Diagram 2: Hazard Profile of Methyl Fluorosulfonate



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Caption: Interrelation of primary chemical hazards.

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